

Enzymatic Synthesis of Linolenyl Laurate: A Technical Guide

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Compound of Interest

Compound Name: *Linolenyl laurate*

Cat. No.: *B15550000*

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Abstract

This technical guide details the enzymatic synthesis of **linolenyl laurate**, an ester with significant potential in the pharmaceutical and nutraceutical industries. The document outlines the core principles of lipase-catalyzed esterification, presenting a compilation of reaction conditions and methodologies adapted from the synthesis of analogous fatty acid esters due to the limited availability of direct literature on **linolenyl laurate**. It provides detailed experimental protocols, quantitative data on the optimization of key reaction parameters, and visual representations of the enzymatic pathway and experimental workflow. This guide serves as a comprehensive resource for researchers and professionals engaged in the development and production of novel lipid-based compounds.

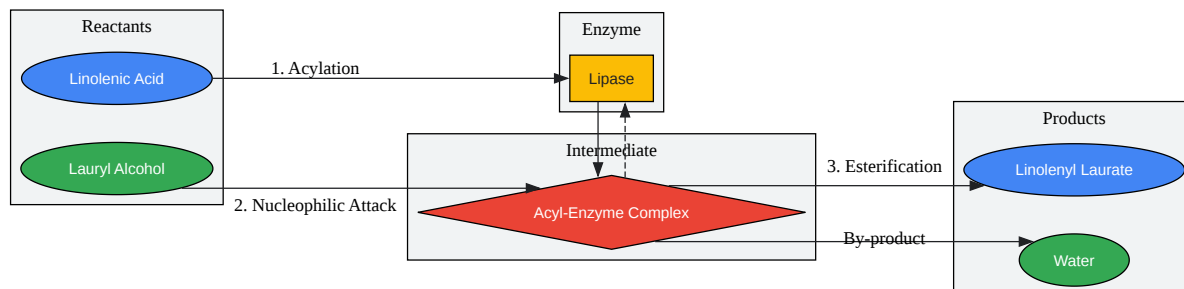
Introduction

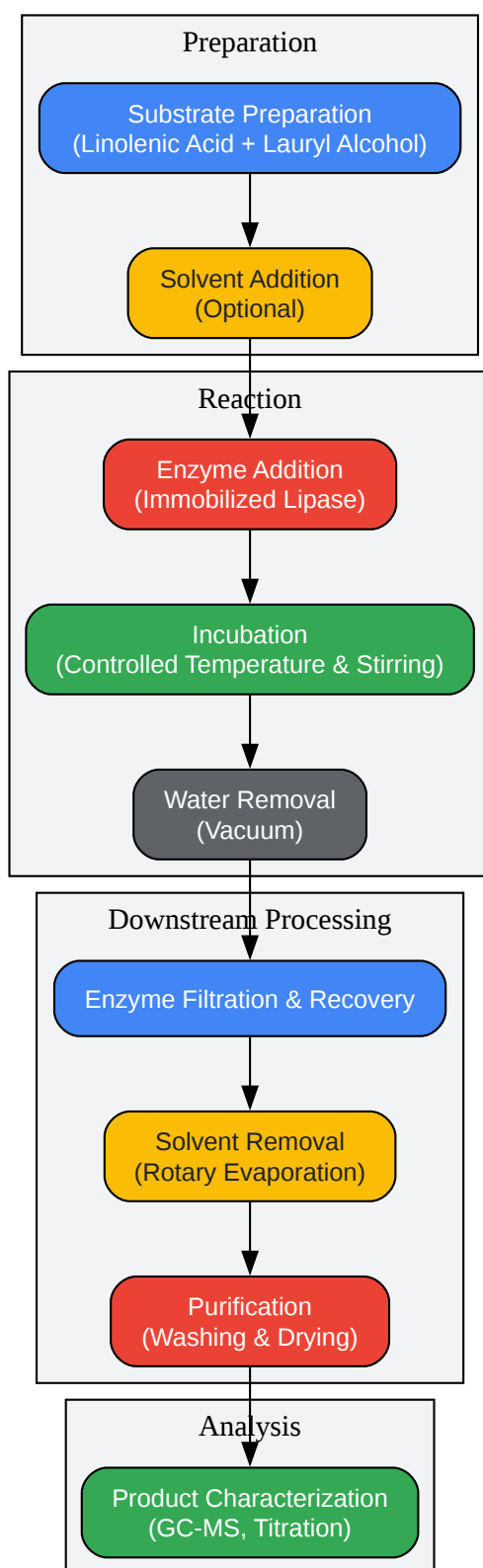
Linolenyl laurate is an ester formed from the covalent bonding of α -linolenic acid, an essential omega-3 fatty acid, and lauryl alcohol, a saturated fatty alcohol. The enzymatic synthesis of such esters offers numerous advantages over traditional chemical methods, including higher specificity, milder reaction conditions, and a reduced environmental footprint. Lipases (triacylglycerol acylhydrolases, EC 3.1.1.3) are the biocatalysts of choice for this reaction, demonstrating remarkable efficiency and stability in non-aqueous environments.

This guide focuses on the lipase-catalyzed esterification for the production of **linolenyl laurate**, providing a foundational understanding for its synthesis and optimization.

Enzymatic Reaction Pathway

The synthesis of **linolenyl laurate** is achieved through the direct esterification of linolenic acid and lauryl alcohol, catalyzed by a lipase. The reaction proceeds via a Ping-Pong Bi-Bi kinetic mechanism.





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